Technical Support Center: Acid Violet 54 Fluorescence Imaging

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Compound of Interest

Compound Name:	*Acid Violet 54*
CAS No.:	*11097-74-8*
Cat. No.:	*B1172280*

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This technical support center provides guidance on filter selection, troubleshooting, and experimental protocols for fluorescence imaging using **Acid Violet 54**.

Disclaimer

The fluorescence excitation and emission spectra for C.I. **Acid Violet 54** are not readily available in the public domain. For the purpose of this guide, we will use a hypothetical but plausible excitation maximum of 402 nm and an emission maximum of 535 nm, based on commercially available fluorescent dyes with similar names. Researchers should always obtain the specific spectral data from the dye manufacturer or measure it directly to ensure optimal filter selection.

Frequently Asked Questions (FAQs)

Q1: What are the spectral properties of **Acid Violet 54**?

While definitive spectra are not widely published, based on its name and similar commercial dyes, **Acid Violet 54** is presumed to be excited by violet light and emit in the green region of

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the spectrum. This guide assumes an excitation maximum of approximately 402 nm and an emission maximum of around 535 nm.

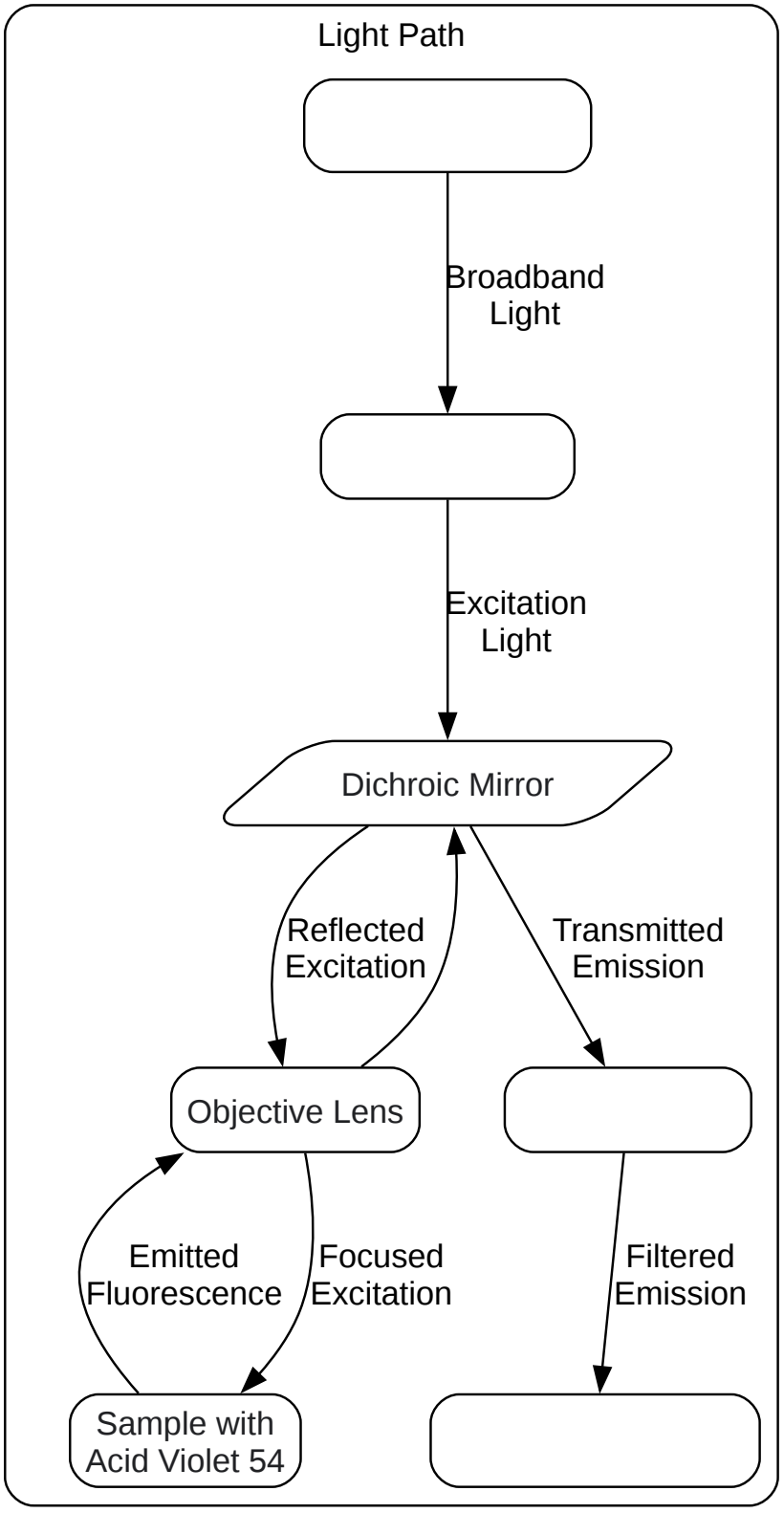
Q2: How do I choose the right filter set for **Acid Violet 54**?

To select the optimal filter set, you need to match the filter specifications to the excitation and emission spectra of your fluorophore.[1] The ideal filter set will maximize the capture of emitted fluorescence while effectively blocking the excitation light and other unwanted background signals.[1] A typical filter set consists of three main components:

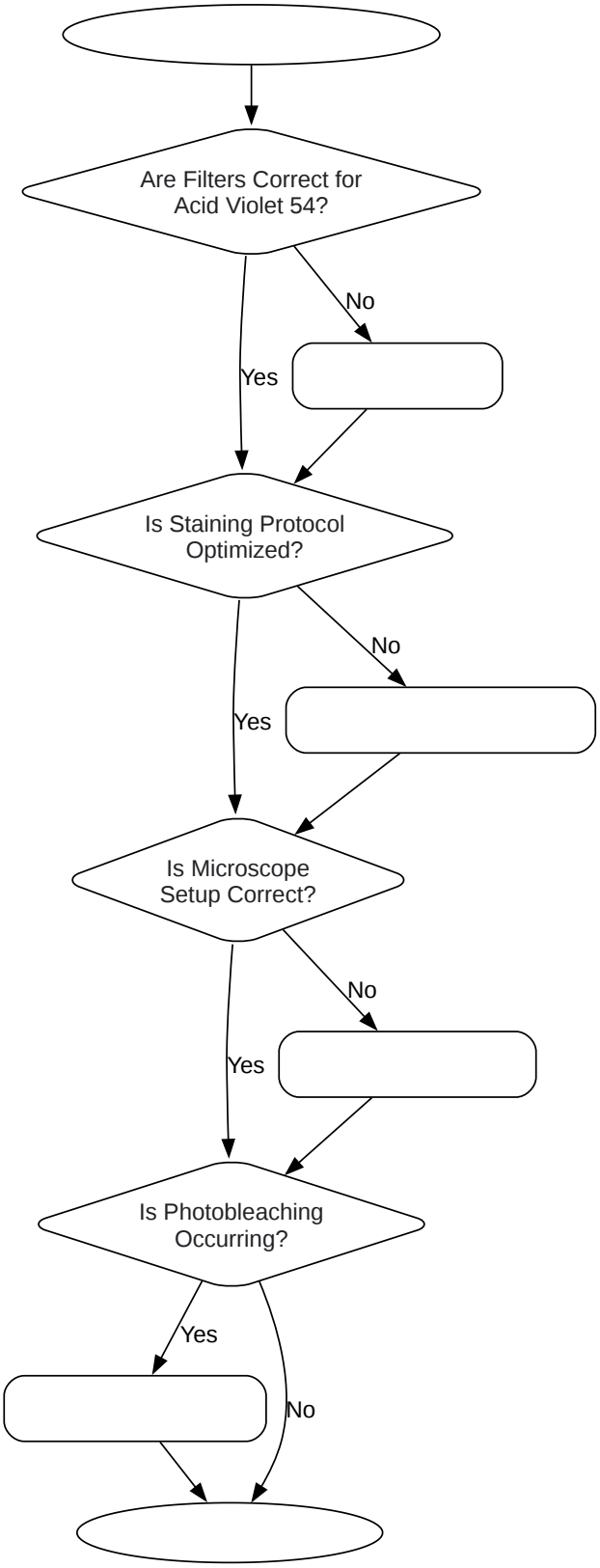
- Excitation Filter: This filter is placed in the illumination path and transmits only the wavelengths of light that efficiently excite your fluorophore.
- Dichroic Mirror (or Beamsplitter): This component reflects the excitation light towards the sample and transmits the longer-wavelength emission light towards the detector.
- Emission (or Barrier) Filter: Located in the detection path, this filter blocks the excitation light and transmits the fluorescence emission from your sample.

The relationship between these components is illustrated below:

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References

- 1. Prussian blue - Wikipedia [en.wikipedia.org]
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